

# Diphenoxymethane: A Technical Guide to CAS Number and Safety Information

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## Compound of Interest

Compound Name: *Diphenoxymethane*

Cat. No.: *B1218671*

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## Abstract

This technical guide provides a concise overview of the available information for **diphenoxymethane**, with a primary focus on its Chemical Abstracts Service (CAS) number and the assessment of its safety profile. Due to the limited availability of a comprehensive, publicly accessible Safety Data Sheet (SDS) for **diphenoxymethane** (CAS: 4442-41-5), this document emphasizes the standard experimental protocols that would be employed to evaluate its toxicity and hazard potential. The guide is intended to inform researchers, scientists, and drug development professionals on the known properties of **diphenoxymethane** and the established methodologies for determining the safety of such a chemical compound.

## Chemical Identification

**Diphenoxymethane** is an organic compound with the chemical formula  $C_{13}H_{12}O_2$ . It is also known by several synonyms, which are listed in the table below for comprehensive identification.

Identifier	Value
Chemical Name	Diphenoxymethane
CAS Number	4442-41-5
Molecular Formula	C <sub>13</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	200.23 g/mol
Synonyms	Benzene, 1,1'-[methylenebis(oxy)]bis-; Methane, diphenoxy-; Formaldehyde diphenyl acetal; Methylene glycol diphenyl ether

## Physical and Chemical Properties

The known physical and chemical properties of **diphenoxymethane** are summarized in the following table. This data is essential for its proper handling and use in experimental settings.

Property	Value
Appearance	Colorless to light yellow clear liquid
Melting Point	35-36 °C
Boiling Point	164-165 °C at 13 Torr
Density	1.11 g/cm <sup>3</sup>
Flash Point	15 °C
Refractive Index	1.564

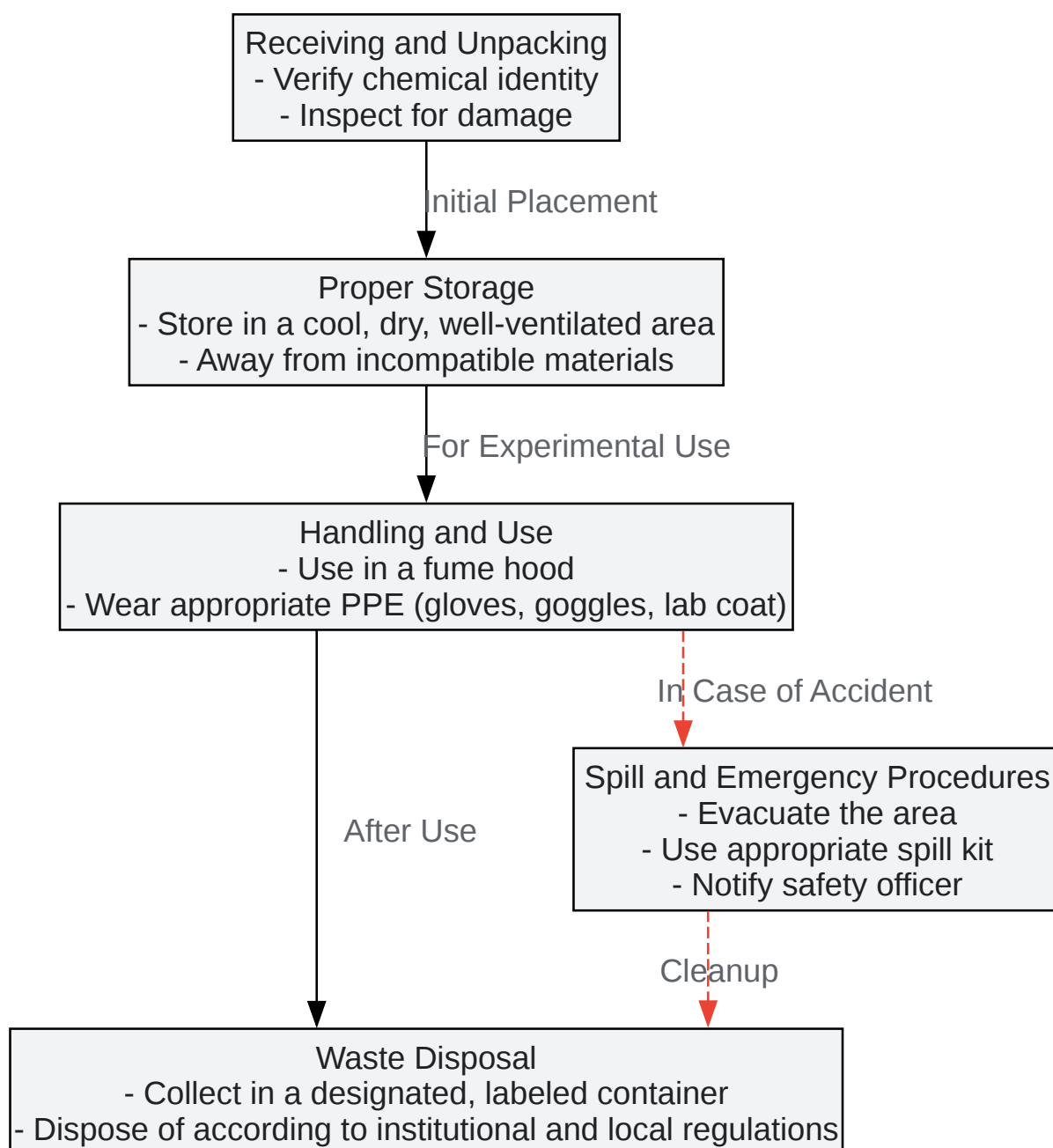
## Safety and Hazard Information

A comprehensive Safety Data Sheet (SDS) for **diphenoxymethane** (CAS: 4442-41-5) is not readily available in the public domain. Therefore, a definitive GHS classification and a complete set of hazard and precautionary statements cannot be provided at this time. In the absence of specific toxicity data, it is prudent to handle **diphenoxymethane** with a high degree of caution, treating it as a potentially hazardous substance. The following subsections outline the standard

experimental protocols used to determine the safety profile of a chemical, which would be applicable to **diphenoxymethane**.

## General Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of a chemical with unknown toxicity, such as **diphenoxymethane**, in a laboratory setting.



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Caption: A logical workflow for the safe handling of chemicals with unknown toxicity.

## Experimental Protocols for Safety Assessment

The following tables summarize the methodologies of standardized OECD and EPA test guidelines for acute toxicity and irritation studies. These protocols are the basis for generating the data required for GHS classification and the preparation of a comprehensive SDS.

### Acute Toxicity Studies

Test Guideline	Methodology
OECD 401: Acute Oral Toxicity	The test substance is administered orally by gavage in graduated doses to several groups of experimental animals (typically rodents), with one dose per group. Observations of effects and mortalities are recorded. At the conclusion of the test, surviving animals are euthanized and necropsied. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
OECD 402: Acute Dermal Toxicity	The test substance is applied to the skin of an experimental animal in a single dose. The degree of toxicity is observed and recorded at specified intervals. This method provides information on health hazards likely to arise from short-term dermal exposure. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
OECD 403: Acute Inhalation Toxicity	The test substance (as a gas, vapor, or aerosol) is administered by inhalation to experimental animals for a defined period. The study provides information on health hazards likely to arise from short-term exposure via inhalation. <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a>
EPA OPPTS 870.1100: Acute Oral Toxicity	This guideline is harmonized with OECD guidelines and provides a method for determining the acute oral toxicity of a substance. It includes procedures for a primary test and a limit test. <a href="#">[15]</a> <a href="#">[16]</a> <a href="#">[17]</a> <a href="#">[18]</a>
EPA OPPTS 870.1200: Acute Dermal Toxicity	This guideline is intended to meet the testing requirements for determining the adverse effects of a substance following a single dermal application. <a href="#">[19]</a> <a href="#">[20]</a> <a href="#">[21]</a> <a href="#">[22]</a>
EPA OPPTS 870.1300: Acute Inhalation Toxicity	This guideline provides a method for assessing the acute toxicity of a substance when administered by inhalation. <a href="#">[23]</a> <a href="#">[24]</a> <a href="#">[25]</a> <a href="#">[26]</a> <a href="#">[27]</a>

## Irritation and Corrosivity Studies

Test Guideline	Methodology
OECD 404: Acute Dermal Irritation/Corrosion	The test substance is applied in a single dose to the skin of an experimental animal. The degree of irritation or corrosion is observed and scored at specified intervals to evaluate the reversibility or irreversibility of the effects. <a href="#">[28]</a> <a href="#">[29]</a> <a href="#">[30]</a> <a href="#">[31]</a> <a href="#">[32]</a>
OECD 405: Acute Eye Irritation/Corrosion	The test substance is applied in a single dose to one eye of an experimental animal, with the untreated eye serving as a control. The degree of eye irritation or corrosion is evaluated by scoring lesions of the conjunctiva, cornea, and iris at specific intervals. <a href="#">[33]</a> <a href="#">[34]</a> <a href="#">[35]</a> <a href="#">[36]</a> <a href="#">[37]</a>
EPA OPPTS 870.2400: Acute Eye Irritation	This guideline details the procedure for applying a test substance to the eye of an animal to determine the potential for eye irritation. <a href="#">[38]</a> <a href="#">[39]</a> <a href="#">[40]</a> <a href="#">[41]</a>
EPA OPPTS 870.2500: Acute Dermal Irritation	This guideline provides a method for assessing the potential of a substance to cause reversible inflammatory changes to the skin. <a href="#">[42]</a> <a href="#">[43]</a> <a href="#">[44]</a> <a href="#">[45]</a> <a href="#">[46]</a>

## Conclusion

While the basic chemical and physical properties of **diphenoxymethane** (CAS: 4442-41-5) are known, a comprehensive and publicly available safety profile is currently lacking. Researchers, scientists, and drug development professionals should handle this compound with caution, adhering to standard laboratory safety protocols for chemicals with unknown toxicity. The experimental protocols outlined in this guide, as established by the OECD and EPA, represent the standard methodologies that would be used to fully characterize the toxicological properties of **diphenoxymethane**. It is recommended that a comprehensive safety assessment, following these or equivalent guidelines, be conducted before this compound is used in any large-scale or advanced applications.

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